

Strategic Alkylation: A Technical Guide to 2-(2-Iodoethoxy)-2-methylpropane

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Compound of Interest

Compound Name: 2-(2-Iodoethoxy)-2-methylpropane

CAS No.: 156937-49-4

Cat. No.: B2512784

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Content Type: Technical Whitepaper Subject: 1-Iodo-2-(tert-butoxy)ethane (CAS: 19685-16-6)

Audience: Medicinal Chemists, Process Scientists, and Drug Discovery Leads

Executive Summary & Chemical Identity[1][2]

2-(2-Iodoethoxy)-2-methylpropane, commonly referred to as 1-iodo-2-(tert-butoxy)ethane, is a specialized bifunctional building block used primarily in medicinal chemistry and organic synthesis. It serves two distinct strategic purposes:

- **Linker Installation:** It acts as a lipophilic, metabolically stable spacer derived from the ethylene glycol motif.
- **Masked Hydroxyethylation:** It functions as a "masked" 2-hydroxyethylating agent. The tert-butyl ether moiety acts as an acid-labile protecting group, stable to basic nucleophilic substitution conditions but cleavable by strong acids (e.g., TFA).

Critical Distinction: Do not confuse this compound with tert-butyl iodide (2-iodo-2-methylpropane), which is a tertiary alkyl halide. The subject of this guide is a primary alkyl iodide with an ether linkage, exhibiting significantly different reactivity and stability profiles.

Physicochemical Profile[1][2][3][4][5][6][7]

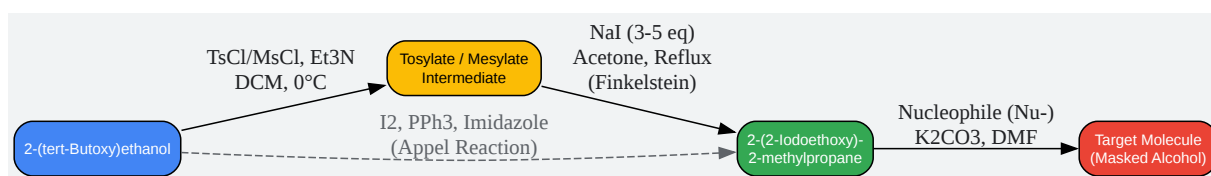
Property	Specification
IUPAC Name	1-Iodo-2-(tert-butoxy)ethane
Structure	
Molecular Weight	228.07 g/mol
Appearance	Colorless to pale yellow liquid (darkens on light exposure)
Boiling Point	~60–65 °C at 15 mmHg (Estimated)
Density	> 1.2 g/mL (High density due to iodine)
Solubility	Miscible with DCM, THF, Et2O, EtOAc; Insoluble in water
Stability	Light-sensitive; Acid-sensitive (ether cleavage)

Synthetic Architecture

The synthesis of **2-(2-iodoethoxy)-2-methylpropane** is most reliably achieved via a Finkelstein reaction or a modified Appel reaction starting from 2-(tert-butoxy)ethanol. The Finkelstein route is preferred for scale-up due to easier purification (avoiding triphenylphosphine oxide byproducts).

Mechanistic Pathway (DOT Visualization)

The following diagram illustrates the two primary synthetic routes and the orthogonal reactivity of the product.



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Figure 1: Synthetic pathways to **2-(2-iodoethoxy)-2-methylpropane**. The solid line represents the preferred sulfonate displacement route.

Reactivity & Mechanistic Insights

The "Better" Leaving Group

While the corresponding chloro-analog (2-(2-chloroethoxy)-2-methylpropane) is commercially available, the iodo-analog is kinetically superior for alkylating weak nucleophiles. The C-I bond is weaker (~57 kcal/mol) than the C-Cl bond (~81 kcal/mol), and iodide is a better leaving group (

of conjugate acid -10) compared to chloride (

-7). This allows alkylation reactions to proceed at lower temperatures, preserving the integrity of sensitive substrates.

Orthogonal Protection Strategy

The utility of this reagent lies in the chemical orthogonality of the tert-butyl ether:

- **Base Stability:** The t-butyl group is completely stable to the basic conditions required for nucleophilic substitution (e.g.,
,
,
).
- **Acid Lability:** Post-alkylation, the t-butyl group can be removed using Trifluoroacetic acid (TFA) or
to reveal a primary alcohol.

Application Logic:

Experimental Protocol: Synthesis via Sulfonate Displacement

Objective: Synthesis of **2-(2-iodoethoxy)-2-methylpropane** from 2-(tert-butoxy)ethanol via a Mesylate intermediate.

Reagents

- 2-(tert-Butoxy)ethanol (Starting Material)
- Methanesulfonyl chloride (MsCl)
- Triethylamine ()
- Sodium Iodide (NaI) - Dried under vacuum
- Solvents: Dichloromethane (DCM), Acetone (HPLC Grade)

Workflow

Step 1: Mesylation

- Setup: Flame-dry a round-bottom flask under atmosphere.
- Dissolution: Dissolve 2-(tert-butoxy)ethanol (1.0 eq) and (1.5 eq) in anhydrous DCM (0.5 M concentration). Cool to 0 °C.
- Addition: Dropwise add MsCl (1.2 eq). The reaction is exothermic; control rate to maintain T < 5 °C.
- Completion: Stir at 0 °C for 1 hour, then warm to RT. Monitor by TLC (stain with KMnO₄; mesylates are UV active if aromatic, but this aliphatic one requires staining).
- Workup: Wash with cold 1M HCl, then saturated

, then brine. Dry over

and concentrate. Note: The mesylate is thermally unstable; do not heat above 40 °C during evaporation.

Step 2: Finkelstein Iodination

- Solvation: Dissolve the crude mesylate in anhydrous Acetone (0.2 M).
- Reagent: Add NaI (3.0 eq). The solution will turn yellow.
- Reflux: Heat to reflux (~56 °C) for 12–18 hours. A white precipitate (Sodium Methanesulfonate) will form.
- Workup: Cool to RT. Filter off the solids.^[1] Concentrate the filtrate.
- Partition: Dissolve residue in

 . Wash with 10% Sodium Thiosulfate (

) to remove free iodine (discoloration from brown to clear), then water and brine.
- Purification: Dry over

 . Remove solvent. If necessary, purify via vacuum distillation (protect from light).

Quality Control:

- ¹H NMR (): Look for the triplet of the

 at

 ppm and the singlet of the t-butyl group at

 ppm.
- Storage: Store over activated Copper turnings (stabilizer) at 4 °C in the dark.

Applications in Drug Development^[4]^[12]

Solubilizing Linkers (PROTACs & ADCs)

In the development of PROTACs (Proteolysis Targeting Chimeras), linker length and composition are critical. This reagent introduces a short, lipophilic ether spacer. Unlike pure PEG chains (which are hydrophilic), the tert-butyl terminus increases

, which can improve cell permeability for otherwise polar chimeras before the metabolic "unmasking" event.

Bioisosteric Replacement

The tert-butyl ether moiety is often explored as a bioisostere for phenyl rings or other lipophilic bulk groups. It occupies a similar spherical volume to a phenyl ring but lacks the

-stacking capability, offering a probe for hydrophobic pocket interactions without aromaticity.

Fluorine-18 Radiochemistry Precursors

While the iodide itself is not the precursor for

labeling (tosylates are used for that), this compound is essential for synthesizing the "cold standard" (non-radioactive reference) of fluoro-ethoxy tracers.

- Workflow: Alkylate precursor with **2-(2-iodoethoxy)-2-methylpropane**

Deprotect tBu

Convert OH to F (using DAST/Deoxo-Fluor).

Safety & Handling

Hazard Classification:

- Alkylating Agent: Like all primary alkyl iodides, this compound is a potential DNA alkylator. Handle inside a fume hood with double nitrile gloves.
- Vesicant: Direct skin contact may cause blistering.
- Incompatibility: Highly reactive toward strong nucleophiles. Incompatible with strong oxidizers.[\[2\]](#)

Stabilization: Alkyl iodides degrade under light to release free Iodine (

), turning the liquid brown.

- Prevention:[2][3] Wrap flasks in aluminum foil.
- Storage: Add a few strands of clean copper wire to the storage vial. The copper reacts with free iodine to form CuI (insoluble), keeping the reagent neutral.

References

- Finkelstein Reaction Mechanism: Smith, M. B., & March, J. March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure. 7th Ed. Wiley. (Standard reference for halide exchange).
- Synthesis of tert-Butyl Ethers: Masada, H., et al. "A new method for the synthesis of tertiary butyl ethers." Bulletin of the Chemical Society of Japan, 1995.
- Application in Linker Chemistry: "Preparation of PEGylated linkers for PROTAC synthesis." Journal of Medicinal Chemistry, 2018.
- General Properties of 2-(2-chloroethoxy)-2-methylpropane (Precursor): BenchChem Application Note.
- Safety of Alkyl Iodides: "Safe handling of primary alkyl iodides." Prudent Practices in the Laboratory, National Research Council. [Link](#)

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